

Physical and chemical properties of Phomalactone acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phomalactone acetate*

Cat. No.: *B15193525*

[Get Quote](#)

Phomalactone Acetate: A Technical Guide for Researchers

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **Phomalactone acetate**. While research on this specific compound is limited, this document consolidates available data and contextualizes it with information on the parent compound, Phomalactone, and related derivatives to support further investigation and drug development efforts.

Chemical and Physical Properties

Phomalactone acetate is the acetylated derivative of Phomalactone, a naturally occurring lactone isolated from various fungal species. While specific experimental data for many of its physical properties are not readily available in the current literature, its basic chemical identity has been established.

Table 1: Chemical and Physical Properties of **Phomalactone Acetate**

Property	Value	Source/Comment
Molecular Formula	C ₁₀ H ₁₂ O ₄	[1]
Molecular Weight	196.2 g/mol	[1]
Physical State	White crystalline solid	Inferred from the synthesis protocol which yields a white crystalline solid.[2]
Melting Point	Data not available	General solubility of similar lactones suggests potential solubility in organic solvents like ethyl acetate, dichloromethane, and methanol.
Boiling Point	Data not available	
Solubility	Data not available	

Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of **Phomalactone acetate**. The following data have been reported:

Table 2: Spectral Data for **Phomalactone Acetate**

Technique	Data
^1H NMR (CDCl_3)	δ 6.96 (1H, dd, J = 5.2, 9.6 Hz), 6.20 (1H, d, J = 9.6 Hz), 5.94 (1H, dq, J = 8, 14 Hz), 5.59 (1H, ddq, J = 1.6, 6.8, 15.1 Hz), 5.24 (1H, dd, J = 3.2, 5.6 Hz), 4.87 (1H, dd, J = 2.8, 7.6), 2.04 (3H, s, OAc), 1.73 (3H, dd, J = 1.2, 6.4 CH_3)[2]
^{13}C NMR (CDCl_3)	δ 17.93, 20.61, 64.15, 79.44, 123.49, 124.69, 133.01, 140.78, 162.65, 170.01[2]
HRMS (ESI-TOF)	m/z 197.081385 $[\text{M}+\text{H}]^+$ (calcd for $\text{C}_{10}\text{H}_{13}\text{O}_4$, 197.081385)[2]
Infrared (IR)	Data not available. Expected to show characteristic peaks for C=O (lactone and ester), C-O, and C=C stretching.
UV-Visible	Data not available.

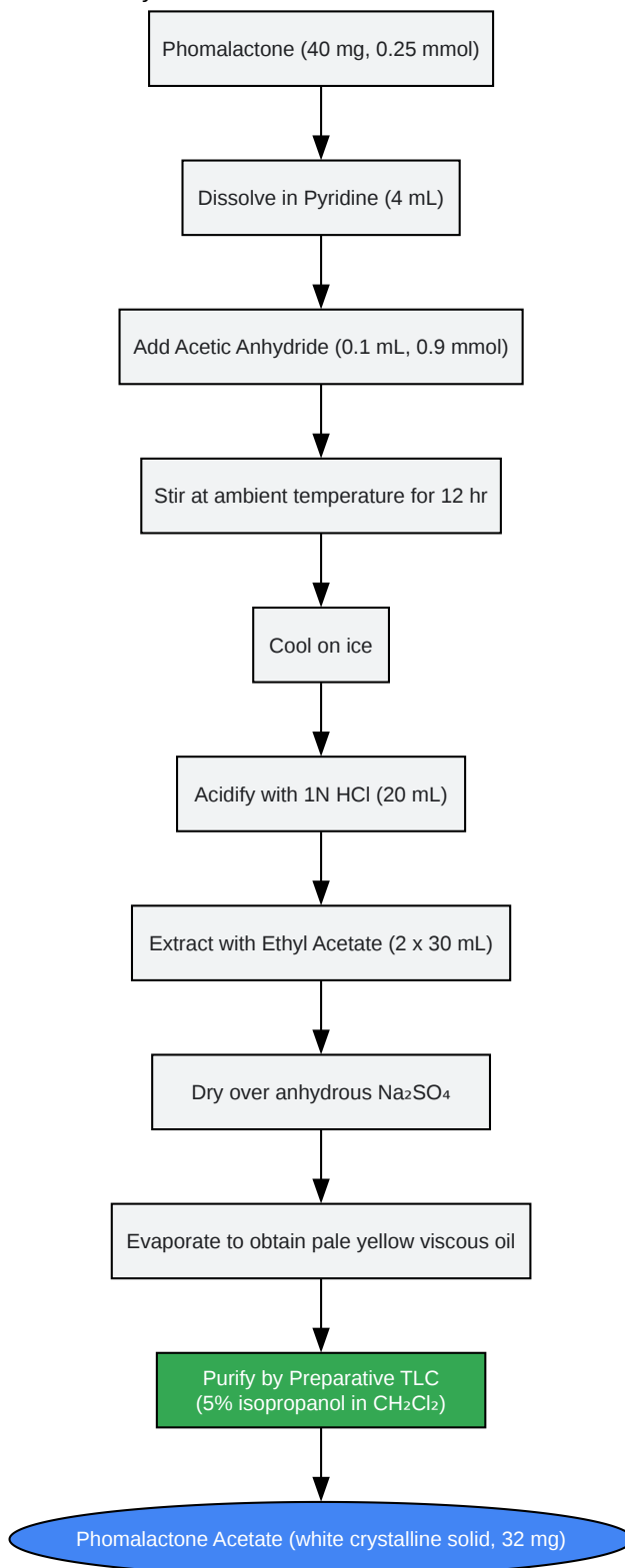
Experimental Protocols

Synthesis of Phomalactone Acetate from Phomalactone

A detailed protocol for the laboratory synthesis of **Phomalactone acetate** has been described:

Workflow for the Synthesis of **Phomalactone Acetate**

Synthesis of Phomalactone Acetate

[Click to download full resolution via product page](#)Synthesis of **Phomalactone Acetate**.

Detailed Methodology:

- Dissolution: Phomalactone (40 mg, 0.25 mmol) is dissolved in pyridine (4 mL).[2]
- Acetylation: Acetic anhydride (0.1 mL, 0.9 mmol) is added to the solution.[2]
- Reaction: The mixture is stirred at ambient temperature for 12 hours.[2]
- Workup: The reaction mixture is cooled on ice, acidified with 1N HCl (20 mL), and extracted twice with ethyl acetate (30 mL each).[2]
- Drying and Concentration: The combined ethyl acetate layers are dried over anhydrous Na₂SO₄ and evaporated to yield a pale yellow viscous oil.[2]
- Purification: The final product, **Phomalactone acetate**, is isolated as a white crystalline solid (32 mg) by preparative thin-layer chromatography using 5% isopropanol in CH₂Cl₂ as the eluent.[2]

Biological Activity

The biological activities of **Phomalactone acetate** are not extensively studied. However, research has demonstrated its potential as a mosquitocidal agent.

Mosquitocidal Activity

Both Phomalactone and **Phomalactone acetate** have shown activity against mosquito larvae and adults.

Table 3: Mosquitocidal Activity of Phomalactone and **Phomalactone Acetate**

Compound	Mosquito Species	Bioassay	Activity (LD ₅₀)
Phomalactone	Aedes aegypti (Orlando strain)	Topical Adulticide	0.64 μ g/organism
Phomalactone	Anopheles quadrimaculatus	Topical Adulticide	0.20 μ g/organism
Phomalactone acetate	Aedes aegypti (Orlando strain)	Topical Adulticide	100% mortality at 5 μ g/insect
Phomalactone acetate	Aedes aegypti (Puerto Rico strain)	Topical Adulticide	100% mortality at 5 μ g/insect

Note: LD₅₀ values for **Phomalactone acetate** were not explicitly determined in the cited study, but high mortality rates were observed.[\[2\]](#)

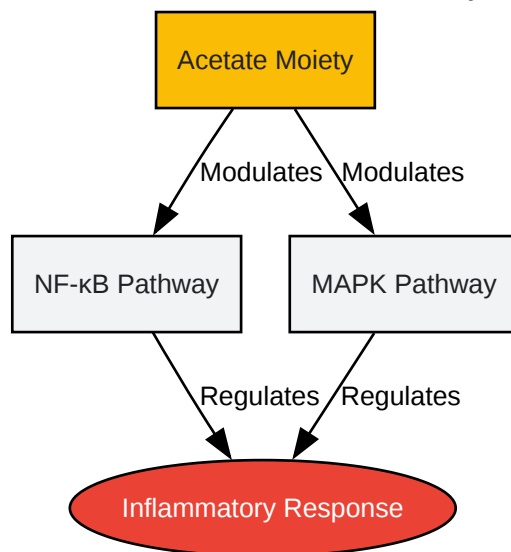
Other Potential Biological Activities

While specific data for **Phomalactone acetate** is lacking, the broader class of lactones and acetate-containing compounds are known to exhibit a range of biological effects, including:

- **Anticancer Activity:** Many natural and synthetic lactones have demonstrated cytotoxic effects against various cancer cell lines.[\[3\]](#)[\[4\]](#) The mechanisms often involve the induction of apoptosis and inhibition of cell proliferation.
- **Anti-inflammatory Activity:** The acetate moiety, in other molecular contexts, has been shown to modulate inflammatory pathways. For instance, acetate can influence NF-κB and MAPK signaling pathways, which are central to the inflammatory response.

Logical Relationship of Acetate in Inflammatory Signaling

Potential Role of Acetate in Inflammatory Signaling

[Click to download full resolution via product page](#)

Acetate's potential influence on inflammatory pathways.

Future Directions

The current body of knowledge on **Phomalactone acetate** is limited, presenting numerous opportunities for further research. Key areas for future investigation include:

- **Comprehensive Physicochemical Characterization:** Determination of melting point, boiling point, and solubility in a range of solvents is essential for its practical application in research and development.
- **Detailed Spectral Analysis:** Acquiring and interpreting IR and UV-Vis spectra will complete its spectroscopic profile.
- **Broad-Spectrum Biological Screening:** Evaluating the cytotoxicity of **Phomalactone acetate** against a panel of cancer cell lines (e.g., breast, colon, lung) to determine IC₅₀ values.
- **In-depth Anti-inflammatory Studies:** Investigating its effects on key inflammatory markers and pathways, such as NF-κB and MAPK, in relevant cell models.
- **Mechanism of Action Studies:** Elucidating the specific molecular targets and signaling pathways through which **Phomalactone acetate** exerts its biological effects.

This technical guide serves as a foundational resource for scientists and researchers interested in **Phomalactone acetate**. The existing data, though sparse, suggests a compound with potential biological activities that warrant further exploration. The provided protocols and contextual information are intended to facilitate the design of future studies to unlock the full therapeutic potential of this natural product derivative.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BJOC - Semisynthetic derivatives of massarilactone D with cytotoxic and nematocidal activities [beilstein-journals.org]
- 2. Phomalactone as the Active Constituent against Mosquitoes from Nigrospora spherica [scirp.org]
- 3. mdpi.com [mdpi.com]
- 4. Cytotoxic activity of styryl lactones and their derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of Phomalactone acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15193525#physical-and-chemical-properties-of-phomalactone-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com